

Application Notes and Protocols for Biotinamide Labeling in Flow Cytometry

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Compound of Interest

Compound Name: *Biotinamide*

Cat. No.: *B1199965*

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Introduction

Biotinamide labeling, in conjunction with fluorochrome-conjugated streptavidin, is a powerful and versatile technique for detecting cell surface and intracellular antigens via flow cytometry. This system leverages the extraordinarily high affinity of streptavidin for biotin, providing a robust method for signal amplification. This is particularly advantageous for identifying and quantifying low-abundance targets. The small size of the biotin molecule ensures that its conjugation to a primary antibody minimally impacts the antibody's binding affinity for its target antigen.^{[1][2]}

These application notes provide detailed protocols for both cell surface and intracellular staining using biotinylated antibodies, along with guidance on data interpretation and optimization.

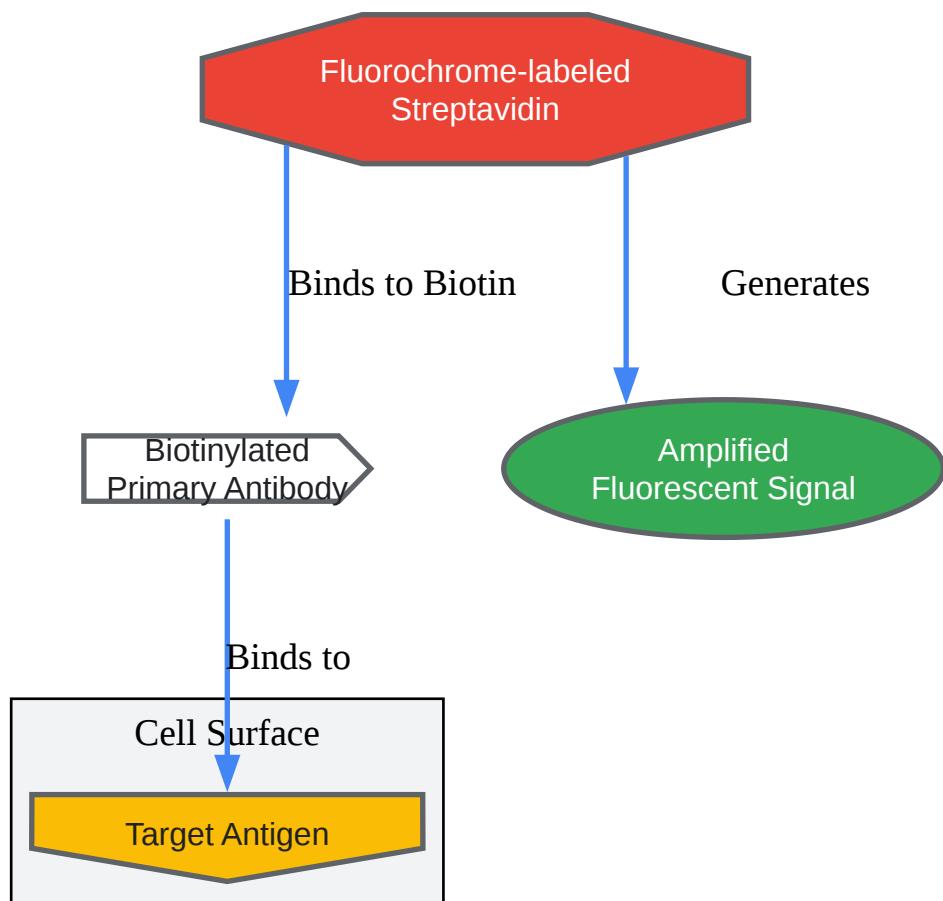
Key Features and Benefits:

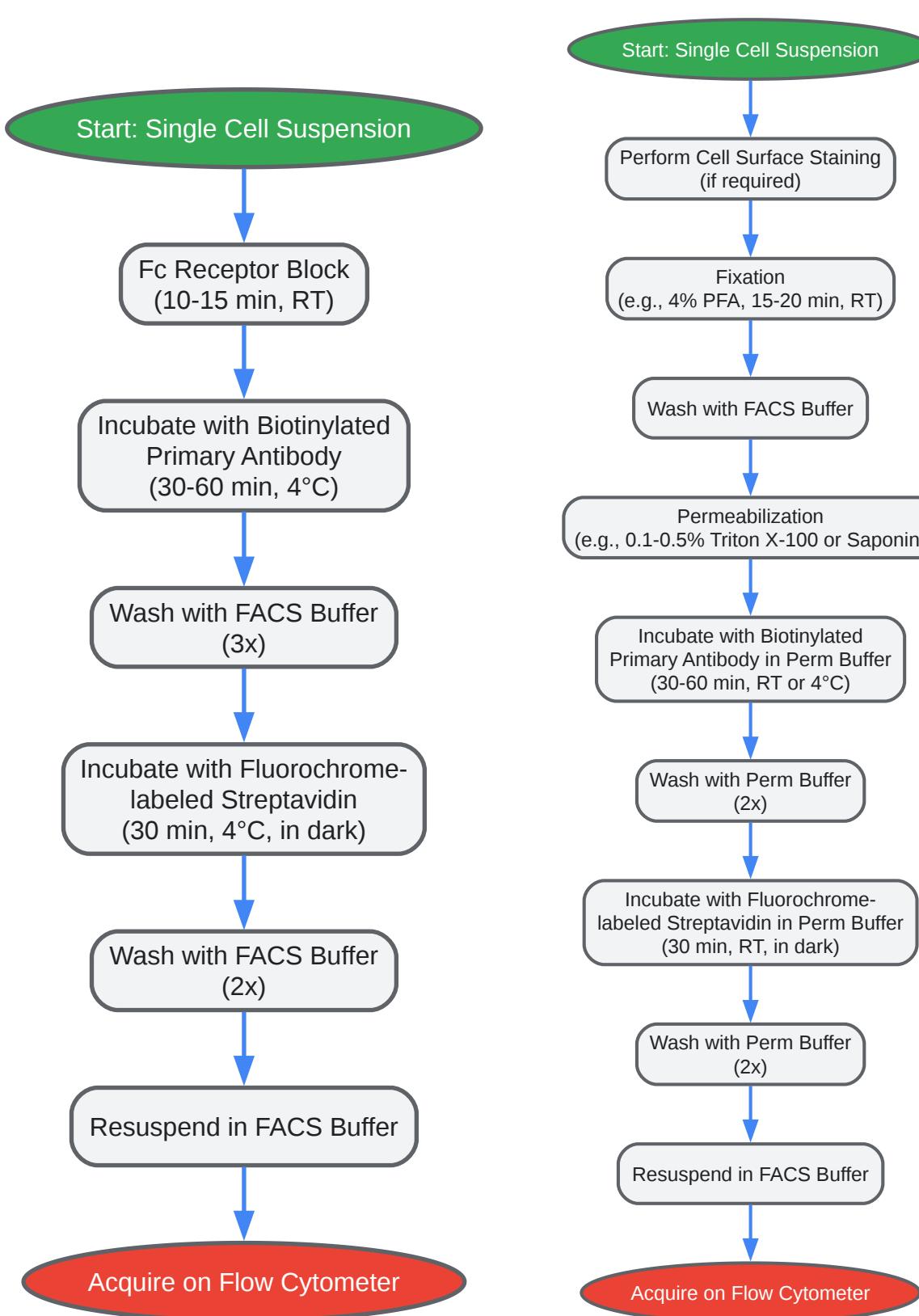
- **High Sensitivity:** The biotin-streptavidin interaction facilitates significant signal amplification, enabling the detection of rare or weakly expressed targets.^{[2][3]}
- **Low Background Staining:** The high specificity of the biotin-streptavidin bond minimizes non-specific binding, resulting in a high signal-to-noise ratio.^{[2][4]}

- **Flexibility:** A single biotinylated primary antibody can be paired with a wide variety of streptavidin conjugates, offering flexibility in experimental design and multicolor panel development.[2][3]
- **Isotype Independence:** The biotin-streptavidin system is not dependent on the isotype of the primary antibody, which simplifies the design of multiplex experiments.[2][4]

Principle of Biotin-Streptavidin Signal Amplification

The core of this technique is the strong, non-covalent interaction between biotin (Vitamin B7) and streptavidin, a protein isolated from *Streptomyces avidinii*. Streptavidin has four high-affinity binding sites for biotin.[4] When a primary antibody is conjugated with multiple biotin molecules, each of these can bind to a streptavidin molecule that is, in turn, conjugated to one or more fluorochromes. This multi-layered binding results in a significant amplification of the fluorescent signal compared to a directly conjugated primary antibody.[5]



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